

Essential Guide to the Safe Disposal of N-acetyl lysyltyrosylcysteine amide

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Compound of Interest

Compound Name: *N-acetyl lysyltyrosylcysteine amide*

Cat. No.: B11933335

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This guide provides detailed procedural information for the safe disposal of **N-acetyl lysyltyrosylcysteine amide**, a potent myeloperoxidase (MPO) inhibitor used in various research applications.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Chemical and Physical Properties

A summary of the key chemical and physical properties of **N-acetyl lysyltyrosylcysteine amide** is presented below. Understanding these properties is the first step in establishing safe handling and disposal protocols.

Property	Value
Molecular Formula	C20H31N5O5S
Molecular Weight	453.56 g/mol [5] [6]
CAS Number	1287585-40-3 [5] [6]
Appearance	Solid [2] [6]
Storage Temperature	-20°C (as powder) [5]

Hazard Identification and Safety Precautions

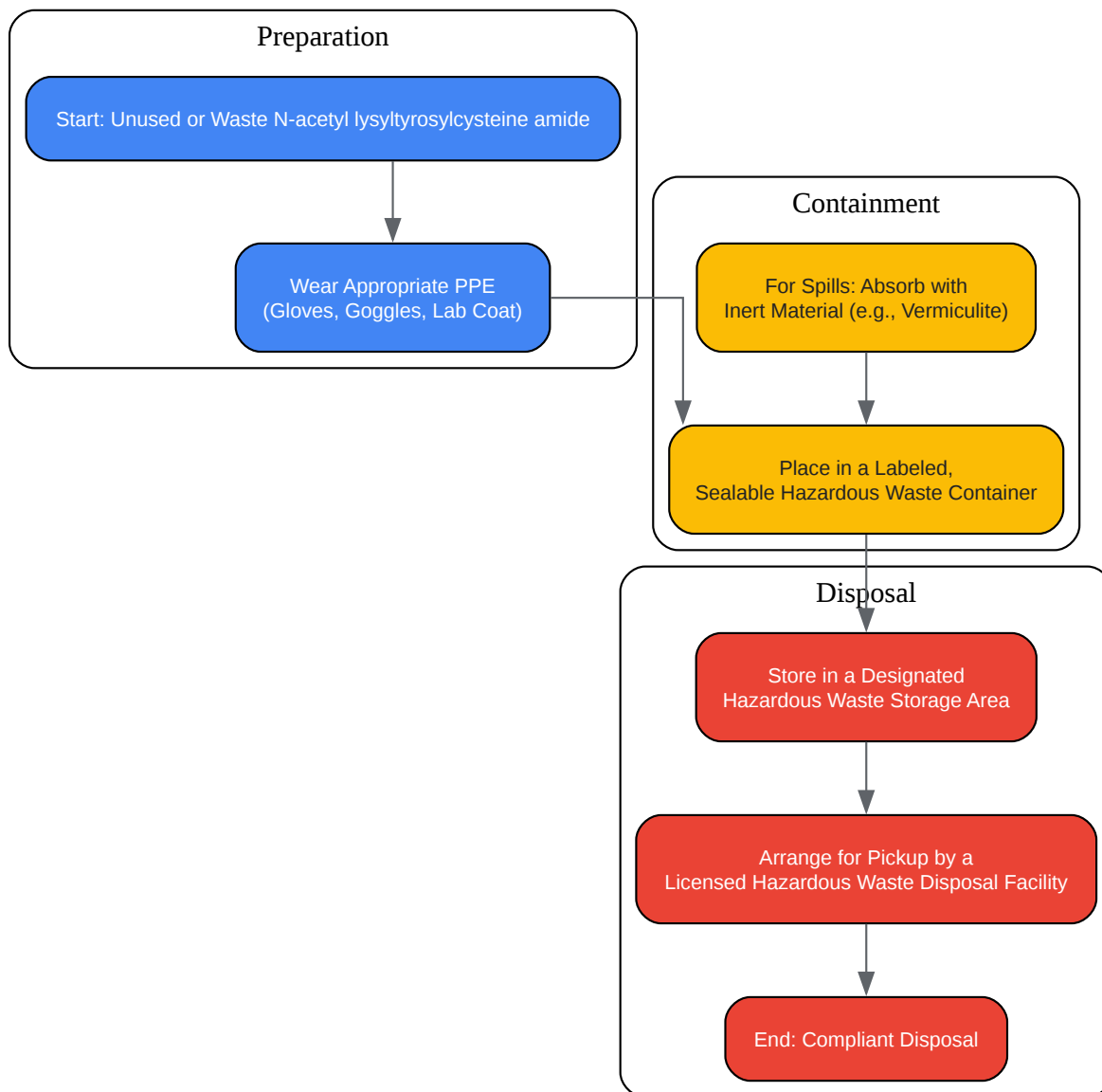
There is conflicting information regarding the hazard classification of **N-acetyl lysyltyrosylcysteine amide**. One Safety Data Sheet (SDS) classifies the compound as harmful if swallowed (Acute toxicity, Oral, Category 4) and very toxic to aquatic life with long-lasting effects (Acute aquatic toxicity, Category 1; Chronic aquatic toxicity, Category 1).^[5] Another SDS, however, states that it is not a hazardous substance or mixture.^[6]

Given this discrepancy, it is imperative to handle this compound with caution, adhering to the more stringent hazard classification. The following precautionary statements should be followed:

- Wash skin thoroughly after handling.^[5]
- Do not eat, drink, or smoke when using this product.^[5]
- Avoid release to the environment.^[5]
- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and eye protection.
- Use in a well-ventilated area or in a chemical fume hood to avoid inhalation of dust or aerosols.^{[5][7]}

Step-by-Step Disposal Protocol

The disposal of **N-acetyl lysyltyrosylcysteine amide** must be conducted in compliance with all applicable federal, state, and local regulations.^{[5][6]} The following is a general procedural workflow for its proper disposal.



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